

Physicochemical Properties of N-Me-Ser(Tbu)-OH: A Technical Guide

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Compound of Interest

Compound Name: *N-Me-Ser(Tbu)-OH*

CAS No.: 197632-83-0

Cat. No.: B554854

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Introduction

N-Methyl-O-tert-butyl-L-serine, commonly abbreviated as **N-Me-Ser(Tbu)-OH**, is a synthetic amino acid derivative of significant interest in peptide chemistry and drug discovery. The incorporation of an N-methyl group and a tert-butyl ether protecting group on the serine side chain imparts unique conformational constraints and physicochemical properties. These modifications can enhance metabolic stability, modulate biological activity, and improve the pharmacokinetic profile of peptide-based therapeutics. This technical guide provides a comprehensive overview of the known physicochemical properties of **N-Me-Ser(Tbu)-OH**, along with detailed experimental protocols for their determination.

Core Physicochemical Properties

Quantitative data for **N-Me-Ser(Tbu)-OH** is limited, with some parameters currently available only as predicted values. The following table summarizes the available information.

Property	Value	Source
CAS Number	197632-83-0	Supplier Data
Molecular Formula	C ₈ H ₁₇ NO ₃	Supplier Data
Molecular Weight	175.23 g/mol	Supplier Data
Appearance	White powder	Supplier Data
Boiling Point	254.9 ± 30.0 °C	Predicted
Density	1.025 ± 0.06 g/cm ³	Predicted
pKa (acidic)	2.13 ± 0.10	Predicted
Melting Point	Not available	-
Solubility	Not available	-
logP	Not available	-
Storage Conditions	0 - 8 °C	Supplier Data

Experimental Protocols

Due to the limited availability of specific experimental data for **N-Me-Ser(Tbu)-OH**, this section provides detailed, generalized protocols for determining key physicochemical properties applicable to this and similar amino acid derivatives.

Determination of Melting Point

The melting point of a solid compound is a critical indicator of its purity.

Methodology: Capillary Melting Point Apparatus

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.

- **Initial Measurement:** A preliminary determination can be made by heating the sample rapidly to get an approximate melting range.
- **Accurate Measurement:** A second, fresh sample is heated slowly, at a rate of 1-2 °C per minute, starting from a temperature approximately 20 °C below the approximate melting point.
- **Data Recording:** The temperature at which the first liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion) are recorded as the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

Determination of Solubility

Solubility is a crucial parameter for any compound intended for biological or pharmaceutical applications.

Methodology: Shake-Flask Method

- **Solvent Selection:** A range of relevant solvents should be tested, including water, buffered aqueous solutions (e.g., PBS pH 7.4), and organic solvents (e.g., methanol, DMSO).
- **Sample Preparation:** An excess amount of the compound is added to a known volume of the solvent in a sealed vial.
- **Equilibration:** The vials are agitated (e.g., on a shaker) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of the dissolved compound in the supernatant is determined using a suitable analytical method, such as HPLC-UV, LC-MS, or UV-Vis spectroscopy, after appropriate dilution. The solubility is then expressed in units such as mg/mL or mol/L.

Determination of pKa by Potentiometric Titration

The pKa values indicate the strength of the acidic and basic groups in the molecule.

Methodology: Potentiometric Titration

- **Solution Preparation:** A precise weight of the amino acid derivative is dissolved in a known volume of deionized water or a suitable co-solvent if solubility in water is low. A standardized solution of a strong acid (e.g., 0.1 M HCl) and a strong base (e.g., 0.1 M NaOH) are prepared.
- **Titration Setup:** The amino acid solution is placed in a beaker with a magnetic stirrer and a calibrated pH electrode.
- **Acidic Titration:** The solution is first titrated with the standardized HCl solution, adding small, precise volumes and recording the pH after each addition until a low pH (e.g., pH 2) is reached. This protonates all ionizable groups.
- **Basic Titration:** The resulting acidic solution is then titrated with the standardized NaOH solution, again recording the pH after each incremental addition until a high pH (e.g., pH 12) is reached.
- **Data Analysis:** The pH is plotted against the equivalents of base added. The pKa values are determined from the midpoints of the buffering regions (the flat portions of the titration curve). The first pKa corresponds to the deprotonation of the carboxylic acid group, and the second pKa corresponds to the deprotonation of the N-methylamino group.^{[1][2][3][4]}

Determination of logP (Octanol-Water Partition Coefficient)

The logP value is a measure of the lipophilicity of a compound, which is critical for predicting its absorption, distribution, metabolism, and excretion (ADME) properties.

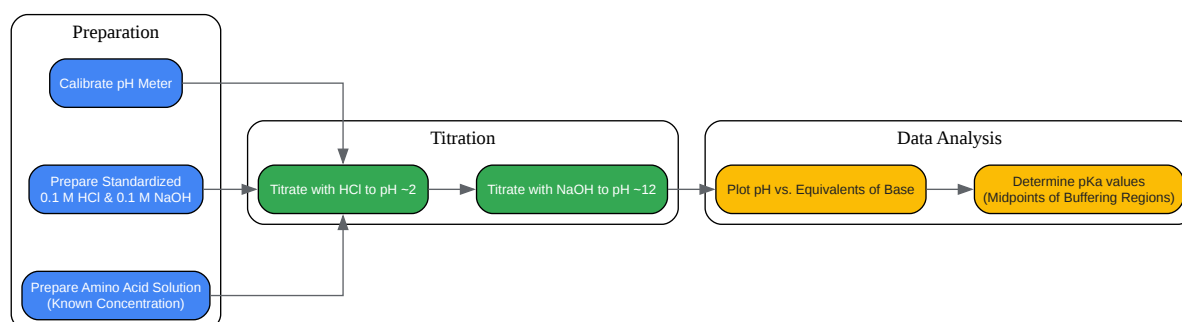
Methodology: Shake-Flask Method

- **Phase Preparation:** 1-Octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation of the two phases.
- **Sample Preparation:** A known amount of the compound is dissolved in one of the phases (usually the one in which it is more soluble).

- Partitioning: A known volume of the compound solution is mixed with a known volume of the other phase in a separatory funnel or vial.
- Equilibration: The mixture is shaken vigorously for a set period to allow for the partitioning of the compound between the two phases and then allowed to stand for complete phase separation.
- Quantification: The concentration of the compound in each phase is determined using a suitable analytical method (e.g., HPLC-UV, LC-MS).
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of the compound in the octanol phase to its concentration in the aqueous phase. The logP is the base-10 logarithm of P.^{[5][6][7]}

Visualizations

Experimental Workflow for pKa Determination by Titration



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Caption: Workflow for determining the pKa of an amino acid derivative.

Conclusion

N-Me-Ser(Tbu)-OH is a valuable building block in medicinal chemistry. While comprehensive experimental data on its physicochemical properties are not yet widely available, the established methodologies outlined in this guide provide a robust framework for their determination. A thorough characterization of these properties is essential for the rational design and development of novel peptide-based drugs with improved therapeutic potential.

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